

Silver 2-Ethylhexanoate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Silver 2-ethylhexanoate

Cat. No.: B1583719

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This guide provides an in-depth analysis of **silver 2-ethylhexanoate**, a key organometallic precursor in materials science. It is intended for researchers, scientists, and professionals involved in drug development and materials science who require detailed technical information.

Core Chemical Identifiers

Silver 2-ethylhexanoate is a metal salt consisting of a silver cation ionically bonded to a 2-ethylhexanoate anion.[1] It is primarily utilized as a metallo-organic decomposition (MOD) compound.[1]

Identifier	Value
CAS Number	26077-31-6[1][2][3]
Molecular Formula	C ₈ H ₁₅ AgO ₂ [1][3]
Molecular Weight	~251.07 g/mol [1]
IUPAC Name	silver 2-ethylhexanoate[4]
Synonyms	Silver octoate, Silver(I) 2-ethylhexanoate, 2-ethyl-hexanoicacisilver(1++)salt[2][4]

Physicochemical Properties



Property	Value
Appearance	White to off-white powder[3][4][5]
Solubility	Soluble in organic solvents[1]
InChI Key	WXENESFPQCWDHY-UHFFFAOYSA-M[4]
Canonical SMILES	CCCC(CC)C(=O)[O-].[Ag+][1][6]

Applications and Research Significance

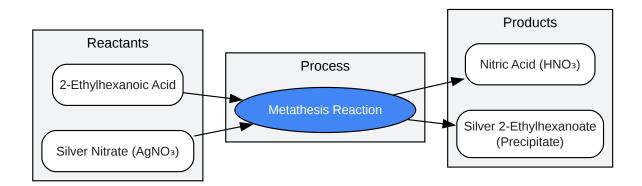
Silver 2-ethylhexanoate's primary significance lies in its role as a precursor for the in-situ generation of silver nanoparticles and films.[1] Its solubility in organic solvents makes it a vital component in the formulation of conductive inks and pastes.[1] Upon controlled heating, the organic ligand volatilizes, leaving behind metallic silver. This process is crucial for creating conductive networks at temperatures significantly lower than the melting point of bulk silver, which is a major advantage in the fabrication of flexible electronics.[1]

Experimental Protocols

Synthesis of Silver 2-Ethylhexanoate via Metathesis Reaction

A common method for synthesizing **silver 2-ethylhexanoate** is through a metathesis reaction between silver nitrate (AgNO₃) and 2-ethylhexanoic acid.[1]

Workflow for Synthesis:





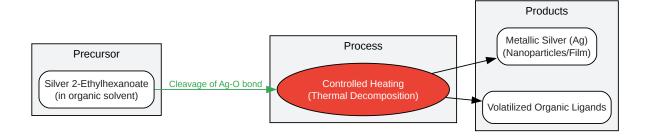
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Caption: Synthesis of **Silver 2-Ethylhexanoate**.

Thermal Decomposition for Silver Nanoparticle Formation

The thermal decomposition of **silver 2-ethylhexanoate** is a key process for forming conductive silver films. This is often analyzed using thermogravimetric analysis (TGA) to determine the decomposition temperature and the amount of residual silver.[1]

Decomposition Pathway:



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Caption: Thermal Decomposition Pathway.

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